

Technical Guide: Tris(1-chloro-2-propyl) Phosphate-d18

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Compound of Interest

Compound Name: *Tris(1-chloro-2-propyl) Phosphate-d18*

Cat. No.: *B12377662*

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CAS Number: 1447569-78-9

This technical guide provides an in-depth overview of **Tris(1-chloro-2-propyl) phosphate-d18**, a deuterated analog of the widely used flame retardant and plasticizer, Tris(1-chloro-2-propyl) phosphate (TCPP). This document is intended for researchers, scientists, and drug development professionals, offering comprehensive data, experimental protocols, and insights into its application and toxicological profile.

Chemical and Physical Properties

Tris(1-chloro-2-propyl) phosphate-d18 is primarily utilized as an internal standard in analytical chemistry for the quantification of its non-labeled counterpart, TCPP, in various environmental and biological matrices.^[1] Its deuteration provides a distinct mass spectrometric signature, enabling precise and accurate measurements.

Table 1: Quantitative Data for **Tris(1-chloro-2-propyl) Phosphate-d18** and unlabeled TCPP

Property	Tris(1-chloro-2-propyl) Phosphate-d18	Tris(1-chloro-2-propyl) Phosphate (unlabeled)
CAS Number	1447569-78-9[1]	13674-84-5
Molecular Formula	C9D18Cl3O4P	C9H18Cl3O4P
Molecular Weight	345.68 g/mol [1]	327.56 g/mol
Appearance	Yellow Oil	Colorless or light-yellow transparent liquid
Purity	Typically ≥98%	Varies by grade
Solubility	Soluble in most organic solvents	Soluble in most organic solvents, 1,080 mg/L in water at 20°C[2]
Storage Temperature	2-8°C Refrigerator, Under inert atmosphere	Room temperature

Experimental Protocols

The primary application of **Tris(1-chloro-2-propyl) phosphate-d18** is as an internal standard for analytical quantification of TCP. Below are representative experimental protocols for sample preparation and analysis using gas chromatography-mass spectrometry (GC-MS).

Sample Preparation: Extraction from Water

This protocol is adapted from methodologies for the analysis of organophosphate flame retardants in aqueous samples.

Objective: To extract TCP from water samples for GC-MS analysis, using **Tris(1-chloro-2-propyl) phosphate-d18** as an internal standard.

Materials:

- Water sample (1 L)

- **Tris(1-chloro-2-propyl) phosphate-d18** internal standard solution (in a solvent like acetone or ethyl acetate)
- Dichloromethane (DCM), HPLC grade
- Sodium sulfate, anhydrous
- Separatory funnel (2 L)
- Rotary evaporator
- Concentrator tube
- GC vials

Procedure:

- Spike the 1 L water sample with a known amount of **Tris(1-chloro-2-propyl) phosphate-d18** internal standard solution.
- Transfer the spiked water sample to a 2 L separatory funnel.
- Add 60 mL of DCM to the separatory funnel.
- Shake the funnel vigorously for 2 minutes, periodically venting to release pressure.
- Allow the layers to separate and drain the lower organic layer into a flask containing anhydrous sodium sulfate.
- Repeat the extraction twice more with fresh 60 mL portions of DCM, combining the organic extracts.
- Dry the combined extract over anhydrous sodium sulfate for at least 10 minutes.
- Decant the dried extract and concentrate it to approximately 1 mL using a rotary evaporator.
- Further concentrate the extract to a final volume of 0.5 mL under a gentle stream of nitrogen.
- Transfer the final extract to a GC vial for analysis.

Gas Chromatography-Mass Spectrometry (GC-MS)

Analysis

Objective: To quantify the concentration of TCP in the prepared extract using GC-MS with **Tris(1-chloro-2-propyl) phosphate-d18** as an internal standard.

Instrumentation:

- Gas chromatograph coupled with a mass spectrometer (e.g., Agilent 7890A GC with 5975C MS)
- Capillary column (e.g., HP-5MS, 30 m x 0.25 mm i.d., 0.25 µm film thickness)

GC Conditions:

- Injector: Splitless mode at 280 °C
- Carrier Gas: Helium at a constant flow rate of 1.2 mL/min
- Oven Temperature Program:
 - Initial temperature: 70 °C, hold for 2 minutes
 - Ramp 1: 15 °C/min to 200 °C
 - Ramp 2: 10 °C/min to 280 °C, hold for 5 minutes

MS Conditions:

- Ionization Mode: Electron Ionization (EI) at 70 eV
- Acquisition Mode: Selected Ion Monitoring (SIM)
 - Monitor characteristic ions for both TCP and **Tris(1-chloro-2-propyl) phosphate-d18**.

Quantification: A calibration curve is constructed by analyzing a series of standards containing known concentrations of TCP and a constant concentration of the **Tris(1-chloro-2-propyl) phosphate-d18** internal standard. The concentration of TCP in the sample is determined by

comparing the ratio of the peak area of the analyte to the peak area of the internal standard against the calibration curve.

Toxicological Profile and Signaling Pathways

While **Tris(1-chloro-2-propyl) phosphate-d18** is used in analytical settings, the toxicological profile of its non-deuterated form, TCP, is of significant interest to researchers. Studies have shown that TCP can induce various cellular and molecular effects.

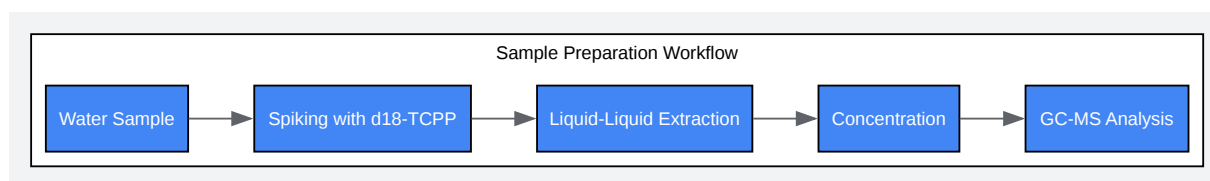
Overview of TCP Toxicity

TCP exposure has been linked to several adverse health effects, including:

- **Oxidative Stress:** TCP can lead to an imbalance between the production of reactive oxygen species (ROS) and the antioxidant capacity of cells, resulting in oxidative damage.^{[3][4]}
- **Apoptosis:** Studies have demonstrated that TCP can induce programmed cell death, or apoptosis, in various cell types.^[3]
- **Endocrine Disruption:** There is evidence to suggest that TCP can interfere with the endocrine system, potentially affecting hormone signaling pathways.^{[4][5]}
- **Genotoxicity:** Some studies have indicated that TCP may have genotoxic potential, causing damage to DNA.^{[3][6]}

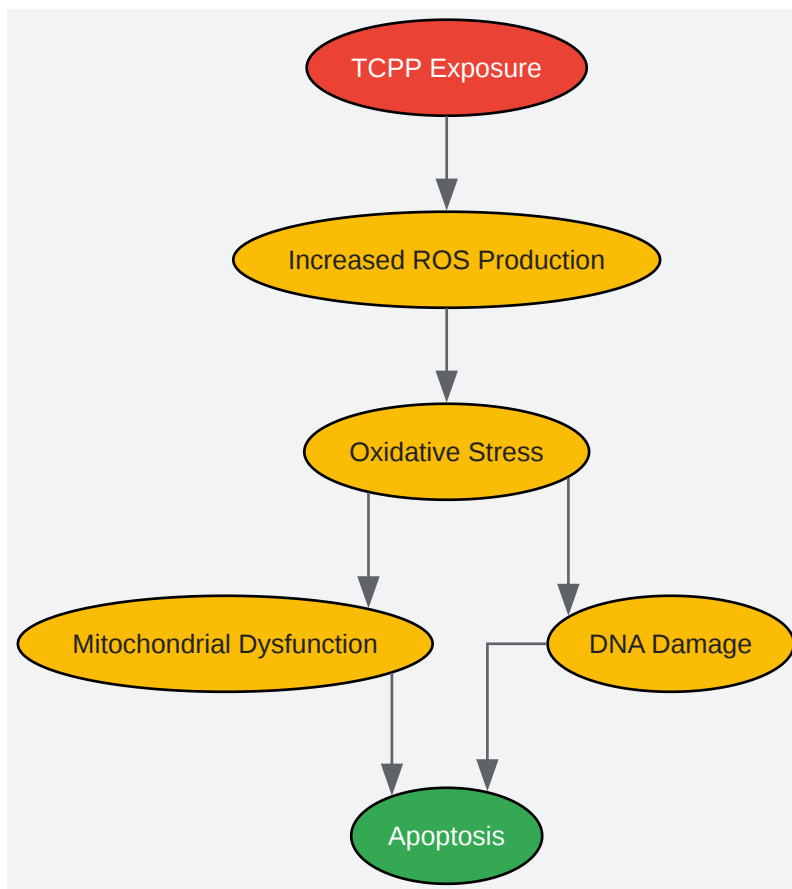
Signaling Pathways

The following diagrams illustrate the logical relationships and workflows related to TCP's toxicological effects and its analysis.



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Caption: Workflow for the analysis of TCPP in water samples.

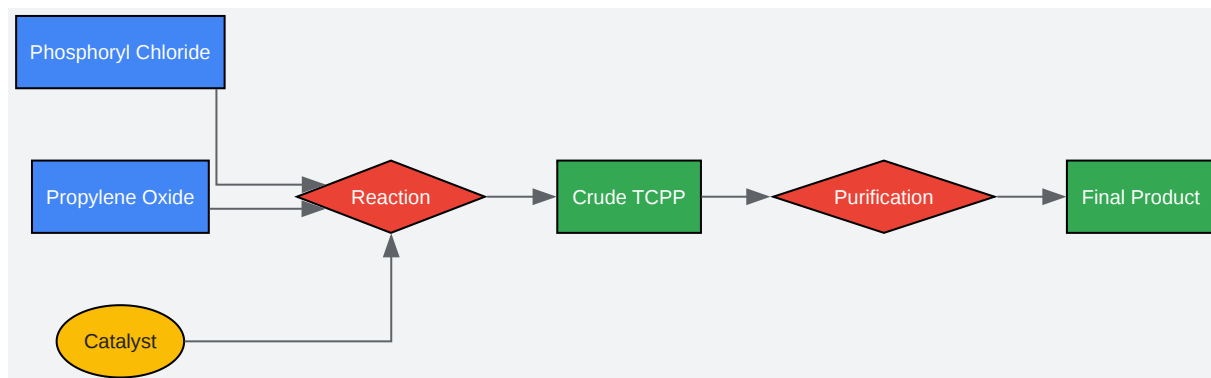


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Caption: Postulated signaling pathway of TCPP-induced toxicity.

Synthesis

The industrial synthesis of the unlabeled Tris(1-chloro-2-propyl) phosphate involves the reaction of phosphoryl chloride with propylene oxide.[2][7] This process can be carried out in a batchwise or continuous manner, often in the presence of a catalyst.[7] The synthesis of the deuterated analog, **Tris(1-chloro-2-propyl) phosphate-d18**, would likely follow a similar chemical route, utilizing deuterated propylene oxide as a starting material.



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Caption: General synthesis pathway for Tris(1-chloro-2-propyl) phosphate.

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